

2-Hydroxy-6-methylisonicotinic acid solubility issues and solutions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Hydroxy-6-methylisonicotinic acid

Cat. No.: B1267078

[Get Quote](#)

Technical Support Center: 2-Hydroxy-6-methylisonicotinic Acid

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility challenges with **2-Hydroxy-6-methylisonicotinic acid**.

Frequently Asked Questions (FAQs)

Q1: What is **2-Hydroxy-6-methylisonicotinic acid** and why is its solubility a concern?

2-Hydroxy-6-methylisonicotinic acid is a substituted pyridine carboxylic acid. Like many pyridine derivatives, its solubility can be limited, particularly in aqueous media at neutral pH. This poor solubility can pose significant challenges for in vitro assays, formulation development, and achieving desired therapeutic concentrations *in vivo*.

Q2: What are the general solubility characteristics of this compound?

While specific quantitative data for **2-Hydroxy-6-methylisonicotinic acid** is not readily available in public literature, we can infer its behavior from its structural analogue, isonicotinic acid. Isonicotinic acid is slightly soluble in cold water, more soluble in hot water, and generally

insoluble in non-polar organic solvents.[\[1\]](#) As an amphoteric compound, its solubility is highly dependent on pH.[\[1\]](#)

Q3: In which common laboratory solvents can I expect to dissolve **2-Hydroxy-6-methylisonicotinic acid?**

Based on data for the related compound, isonicotinic acid, solubility is expected to be higher in polar protic solvents and some polar aprotic solvents. The following table summarizes the mole fraction solubility of isonicotinic acid in various solvents at 298.15 K (25 °C), which can be used as a qualitative guide.

Solvent	Mole Fraction Solubility (x) of Isonicotinic Acid	Reference
Water	0.012	[2] [3]
Methanol	0.038	[2] [3]
Ethanol	0.018	[2] [3]
1-Propanol	0.011	[4]
2-Propanol	0.008	[4]
Acetone	0.001	[2] [3]

Q4: How does pH affect the solubility of **2-Hydroxy-6-methylisonicotinic acid?**

2-Hydroxy-6-methylisonicotinic acid is an ionizable compound. Its carboxylic acid group and the pyridine ring nitrogen can be protonated or deprotonated depending on the pH of the solution.

- At low pH (acidic conditions): The pyridine nitrogen is protonated, forming a cationic species which is generally more water-soluble.
- At high pH (basic conditions): The carboxylic acid group is deprotonated, forming an anionic species which is also typically more water-soluble.

- Near the isoelectric point (pI): The compound will exist predominantly in its neutral or zwitterionic form, which generally has the lowest aqueous solubility.

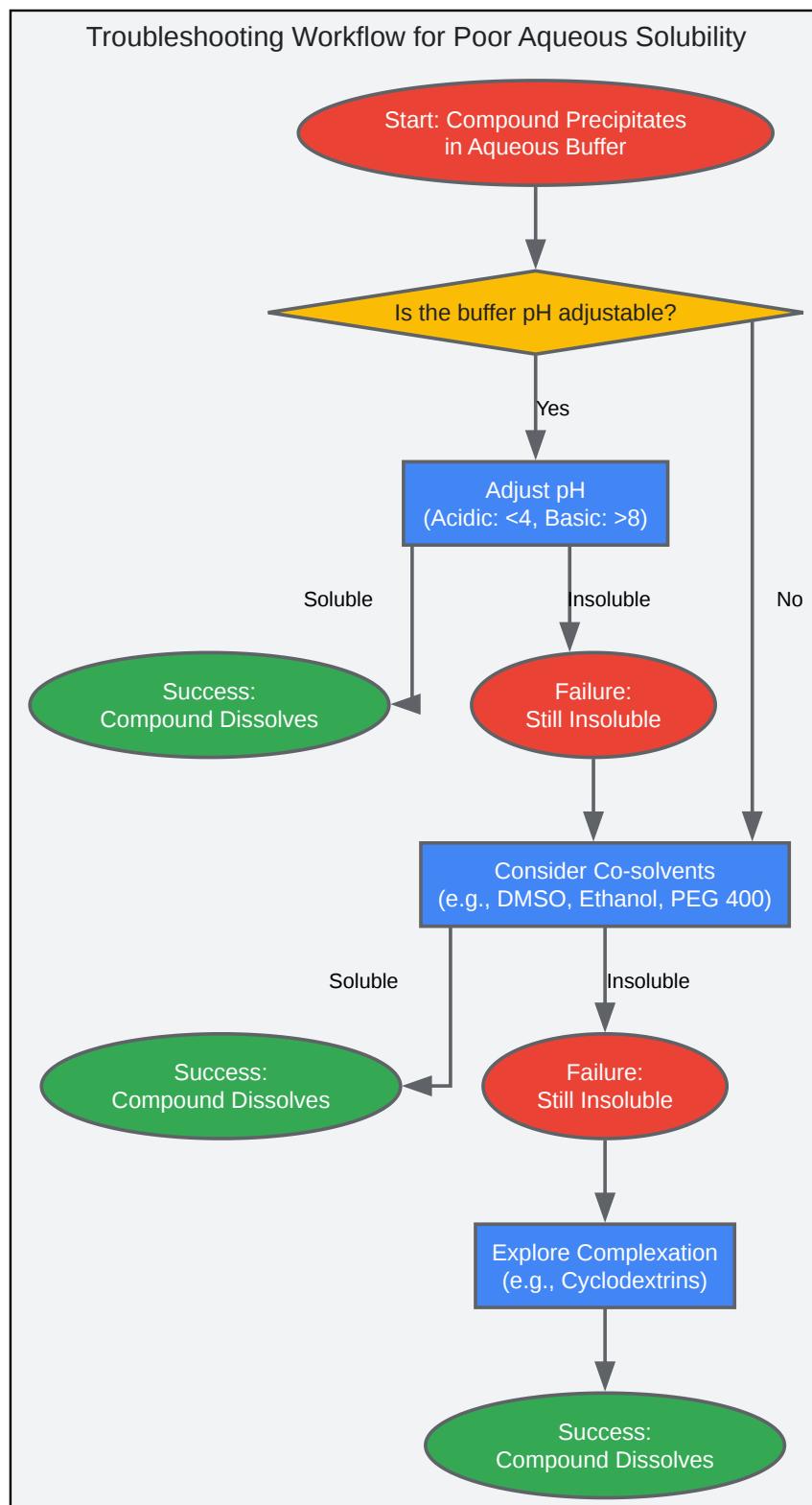
Therefore, adjusting the pH away from the pI is a primary strategy to increase its aqueous solubility.

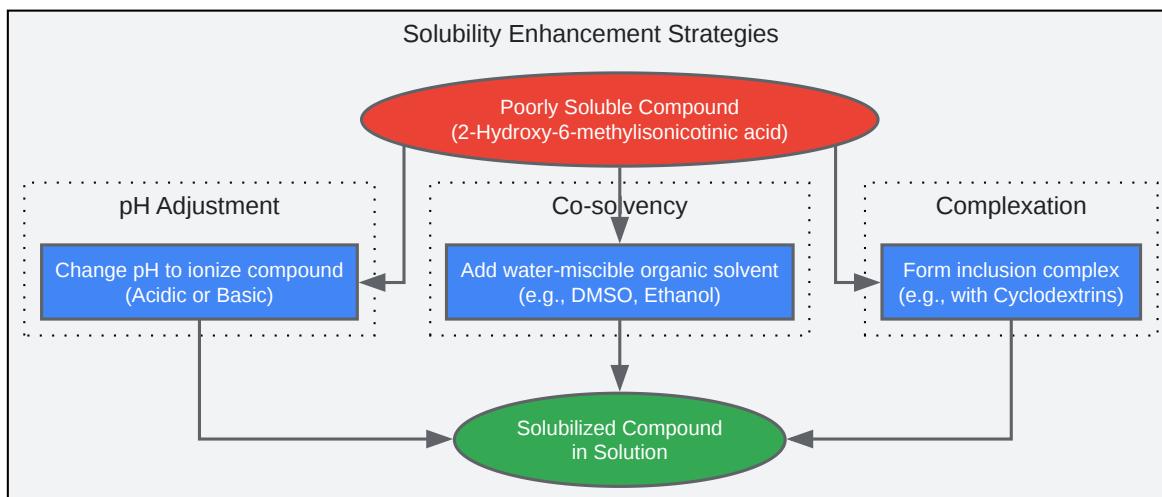
Troubleshooting Guide

This guide addresses common issues encountered when working with **2-Hydroxy-6-methylisonicotinic acid**.

Issue 1: The compound is not dissolving in my aqueous buffer.

This is the most common issue and can be addressed by systematically exploring several solutions. The following workflow can help diagnose and solve the problem.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isonicotinic acid | 55-22-1 [chemicalbook.com]
- 2. refp.cohlife.org [refp.cohlife.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [2-Hydroxy-6-methylisonicotinic acid solubility issues and solutions]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1267078#2-hydroxy-6-methylisonicotinic-acid-solubility-issues-and-solutions>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com